Technical Deep Dive: N-(3-CDHP)DMA.HCl Mechanism of Action

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Compound of Interest

Compound Name:	*N-(3-Chloro-2-hydroxypropyl)dimethylamine hydrochloride*
CAS No.:	*51583-51-8*
Cat. No.:	*B1418370*

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From Synthetic Precursor to Ionizable Cationic Functionality

Executive Summary & Identity Disambiguation

N-(3-CDHP)DMA.HCl is a critical pro-electrophilic reagent used primarily to functionalize biopolymers and lipids with ionizable cationic headgroups. Unlike its permanently charged quaternary analog (Quat-188/CHPTAC), this dimethylamine (DMA) derivative confers pH-responsive properties to drug delivery systems, making it a cornerstone in the development of non-viral gene delivery vectors (e.g., modified chitosan, cationic starch, and lipidoids).

Chemical Identity

- IUPAC Name: 1-Chloro-3-(dimethylamino)-2-propanol hydrochloride
- Common Abbreviations: N-(3-CDHP)DMA.HCl, DMA-Chlorohydrin, 3-Chloro-2-hydroxypropyldimethylamine HCl.

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- CAS Number: 51583-51-8
- Molecular Formula: C5H13Cl2NO (Salt form)

> ⚠️ *Critical Disambiguation: In oncology, "CDHP" refers to Gimeracil (5-chloro-2,4-dihydroxypyridine), a DPD inhibitor found in the drug Teysuno (S-1). [1][2][3][4] This guide focuses on the alkylating agent N-(3-CDHP)DMA, distinct from Gimeracil.*

Core Mechanism of Action: The "Switchable" Electrophile

The mechanism of action for N-(3-CDHP)DMA.HCl is bipartite: it first acts as a chemical alkylating agent during synthesis, and subsequently, the modified product acts as a biological effector (pH-buffering and membrane destabilization).

Phase I: Synthetic Activation (The Epoxide Trigger)

N-(3-CDHP)DMA.HCl is a stable chlorohydrin salt. It is biologically inert until "activated" by base. The mechanism involves an intramolecular cyclization that generates a reactive epoxide (oxirane) or azetidinium intermediate.

The Reaction Pathway:

- Deprotonation: Addition of base (NaOH) removes the proton from the tertiary amine and the hydroxyl group.
- Cyclization: The alkoxide oxygen (or the amine nitrogen, depending on pH/conditions) attacks the adjacent carbon bearing the chlorine atom.
- Epoxide Formation: Chloride is displaced, forming 1-dimethylamino-2,3-epoxypropane.

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- Conjugation: This highly electrophilic epoxide attacks nucleophiles (e.g., -OH, -NH2) on the target backbone (Chitosan, Starch, Lipid tail).

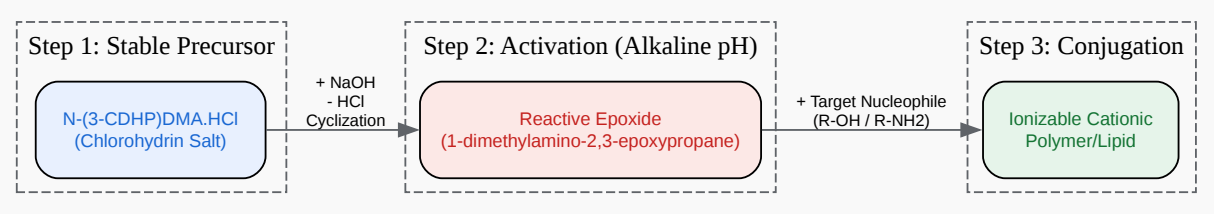

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Figure 1: The activation pathway of N-(3-CDHP)DMA.HCl converting it from a stable salt to a reactive alkylating agent.

Applications in Drug Development: Ionizable Cationization

The primary value of N-(3-CDHP)DMA over its trimethyl (quaternary) counterpart is the creation of Tertiary Amine Headgroups.

Why Ionizable? (The pKa Advantage)

- Quaternary Ammonium (Trimethy): Permanently charged. High toxicity, rapid clearance, non-responsive to endosomal pH.
- Tertiary Amine (Dimethyl - derived from N-(3-CDHP)DMA):
  - Physiological pH (7.4): Mostly neutral. Reduces toxicity and non-specific protein binding in the blood.
  - Endosomal pH (5.0 - 6.0): Becomes protonated (cationic). This triggers the Proton Sponge Effect, leading to osmotic swelling and endosomal escape of the genetic payload.

Experimental Protocol: Synthesis of Ionizable Cationic Chitosan

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A self-validating protocol for researchers modifying polysaccharides.

Parameter	Specification	Rationale
Reagent Stoichiometry	1:1 to 3:1 (Reagent:Glucosamine unit)	Excess reagent drives the reaction against hydrolysis competition.
Catalyst	NaOH (pH > 10)	Essential to deprotonate the chlorohydrin and maintain the epoxide form.
Temperature	60°C - 80°C	Activation energy required for epoxide ring opening by the bulky polymer nucleophile.
Purification	Dialysis (MWCO 12-14 kDa)	Critical: Removes unreacted toxic epoxide and low-MW byproducts.

Step-by-Step Workflow:

- Dissolution: Dissolve Chitosan in 1% Acetic Acid, then adjust pH to ~9 with NaOH (precipitate may form; keep dispersed).
- Activation: Dissolve N-(3-CDHP)DMA.HCl in a minimal volume of water; add equimolar NaOH to generate the epoxide in situ.
- Reaction: Add the activated reagent dropwise to the chitosan slurry. Heat to 70°C for 6–12 hours.
- Validation: The product should redissolve at neutral pH (unlike native chitosan), confirming the attachment of hydrophilic/cationic groups.

Biological Mechanism of Action (Bioactivity)

Beyond its role as a synthetic intermediate, the moiety introduced by N-(3-CDHP)DMA exhibits direct biological activity.

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Antimicrobial Activity (Membrane Disruption)

The dimethylamino-hydroxypropyl chain acts as a cationic surfactant.

- Mechanism: The protonated amine interacts with negatively charged bacterial cell membranes (Lipopolysaccharides in Gram-negative; Teichoic acids in Gram-positive).
- Effect: Displaces divalent cations (

  ,

) stabilizing the membrane, leading to pore formation, leakage of intracellular components, and cell death.
- Potency: Generally lower than quaternary ammoniums (Quat-188) but effective at acidic pH (e.g., in wound healing hydrogels).

Gene Delivery (Endosomal Escape)

For nucleic acid delivery (mRNA/pDNA), the mechanism relies on the pKa ~6.5–7.5 of the dimethylamino group.

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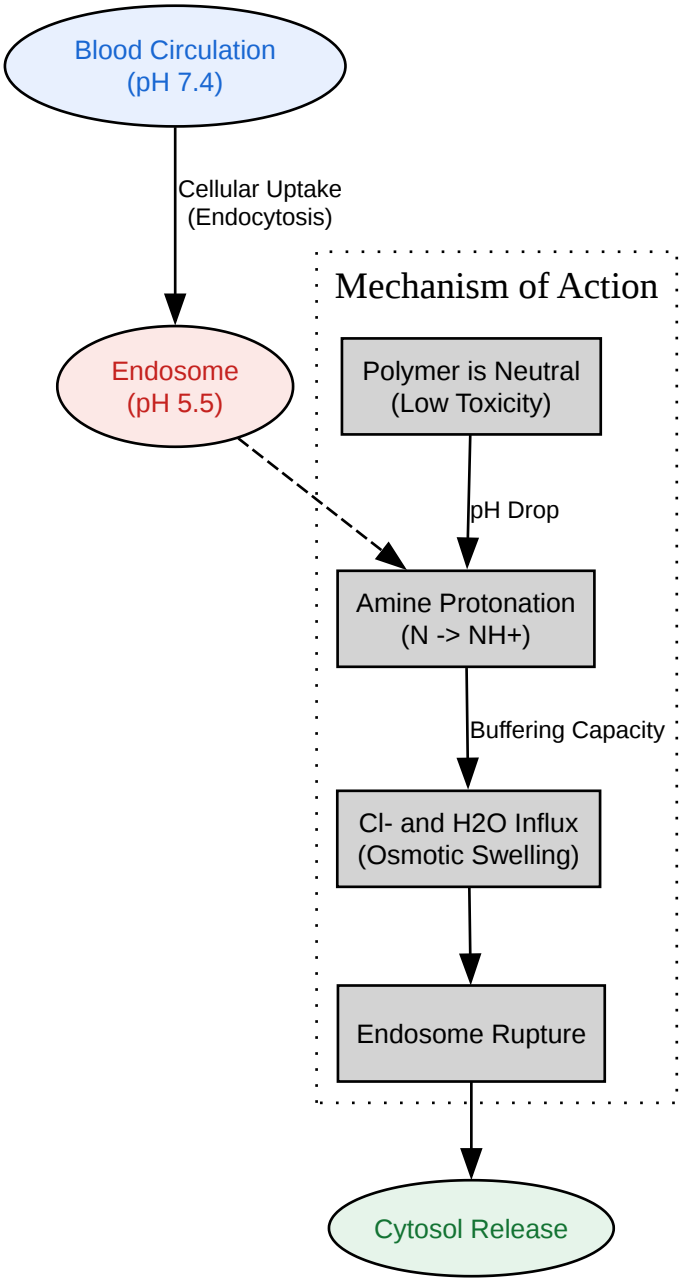

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Figure 2: The "Proton Sponge" mechanism facilitated by the ionizable amine derived from N-(3-CDHP)DMA.

Safety & Toxicology Profile

Researchers must account for specific risks associated with this compound.

- Genotoxicity of Impurities:

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- The epoxide intermediate is a potent alkylating agent and potential carcinogen. Rigorous purification (dialysis/precipitation) of the final drug substance is mandatory to ensure residual epoxide < 1 ppm.

- Nitrosamine Risk:
  - As a secondary amine derivative, the dimethylamine (DMA) moiety can react with nitrites to form N-Nitrosodimethylamine (NDMA), a potent carcinogen.
  - Mitigation: Avoid using nitrite-containing reagents; monitor NDMA levels in final formulations.
- Cytotoxicity:
  - While less toxic than quaternary analogs, high degrees of substitution (DS) can lead to mitochondrial disruption. Optimization of the DS is required to balance transfection efficiency vs. cell viability.

References

- Chemical Identity & Properties
  - PubChem Compound Summary: 1-Chloro-3-(dimethylamino)-2-propanol hydrochloride.
  - (Note: Linked to DMA parent; specific salt CAS 51583-51-8).
- Synthetic Mechanism & Applications
  - Preparation of 3-chloro-2-hydroxypropyl dimethyl dehydroabietyl ammonium chloride and its surface activities.[5] ResearchGate.[5][6]
- Chitosan Functionalization
  - Quaternization of chitosan with 3-chloro-2-hydroxypropyl trimethylammonium chloride.
- Biological Activity (Antimicrobial/Cytotoxic)
  - Benchchem Biological Activity Overview: **N-(3-Chloro-2-hydroxypropyl)dimethylamine hydrochloride**.

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- (Representative supplier data).

- Ionizable Lipids in Drug Delivery
  - Cationized Cellulose Materials: Enhancing Surface Adsorption Properties. (Discusses the epoxide mechanism).

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